

Technical Guide: 1-((4-Bromophenyl)sulfonyl)piperidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-((4-Bromophenyl)sulfonyl)piperidine

Cat. No.: B1266403

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-((4-Bromophenyl)sulfonyl)piperidine**, a sulfonamide derivative of significant interest in medicinal chemistry and organic synthesis. While a specific CAS (Chemical Abstracts Service) number for this compound is not readily available in public databases, this document outlines its probable synthetic route, expected physicochemical properties based on analogous structures, and potential applications. The information herein is curated for researchers, scientists, and professionals in drug development, offering a foundational understanding of this class of compounds.

Chemical Identity and Properties

While a dedicated CAS number for **1-((4-Bromophenyl)sulfonyl)piperidine** has not been identified, its structure is defined by a piperidine ring N-substituted with a 4-bromophenylsulfonyl group. The molecular formula is $C_{11}H_{14}BrNO_2S$.

Table 1: Predicted Physicochemical Properties of **1-((4-Bromophenyl)sulfonyl)piperidine**

Property	Value	Source
Molecular Weight	304.20 g/mol	Calculated
XLogP3	2.6	Predicted
Hydrogen Bond Donor Count	0	Predicted
Hydrogen Bond Acceptor Count	2	Predicted
Rotatable Bond Count	2	Predicted
Exact Mass	302.9928 g/mol	Calculated
Monoisotopic Mass	302.9928 g/mol	Calculated
Topological Polar Surface Area	42.5 Å ²	Predicted
Heavy Atom Count	16	Calculated
Formal Charge	0	Calculated
Complexity	284	Predicted

Note: These properties are predicted based on the chemical structure and have not been experimentally verified.

The primary reactive precursor for the synthesis of this compound is 4-Bromobenzenesulfonyl chloride.

Table 2: Properties of 4-Bromobenzenesulfonyl Chloride

Property	Value	CAS Number
CAS Number	98-58-8	98-58-8[1][2]
Molecular Formula	C ₆ H ₄ BrClO ₂ S	98-58-8[1]
Molecular Weight	255.52 g/mol	98-58-8[2]
Boiling Point	153 °C at 15 mmHg	98-58-8[2]
Melting Point	73-75 °C	98-58-8[2]
Appearance	White to light yellow crystalline solid	98-58-8[1]
Solubility	Soluble in organic solvents (e.g., dichloromethane, chloroform), insoluble in water	98-58-8[1]

Synthesis and Experimental Protocols

The synthesis of **1-((4-Bromophenyl)sulfonyl)piperidine** typically proceeds via a nucleophilic substitution reaction between 4-bromobenzenesulfonyl chloride and piperidine. This is a standard method for the formation of sulfonamides.

General Synthetic Protocol

Reaction: 4-Bromobenzenesulfonyl chloride + Piperidine → **1-((4-Bromophenyl)sulfonyl)piperidine** + HCl

Materials:

- 4-Bromobenzenesulfonyl chloride (CAS: 98-58-8)
- Piperidine
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Pyridine) to act as an HCl scavenger.

Procedure:

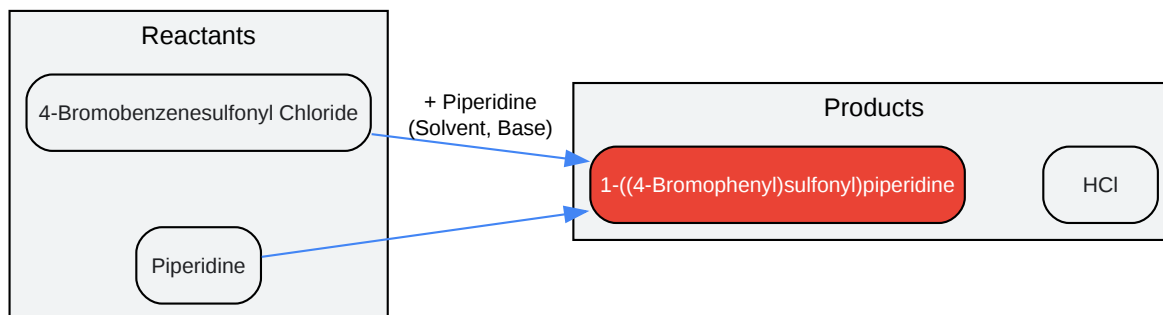
- Dissolve 4-bromobenzenesulfonyl chloride in the chosen anhydrous aprotic solvent in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath (0 °C).
- In a separate flask, prepare a solution of piperidine and the tertiary amine base in the same solvent.
- Add the piperidine solution dropwise to the cooled solution of 4-bromobenzenesulfonyl chloride with continuous stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (the reaction progress can be monitored by Thin Layer Chromatography).
- Upon completion, the reaction mixture is typically washed with a dilute acid solution (e.g., 1M HCl) to remove excess piperidine and the tertiary amine hydrochloride salt, followed by a wash with a saturated sodium bicarbonate solution and then brine.
- The organic layer is dried over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude **1-((4-Bromophenyl)sulfonyl)piperidine** can be purified by recrystallization or column chromatography.

Potential Applications and Biological Significance

Sulfonamide derivatives are a well-established class of compounds with a broad range of biological activities. The incorporation of a bromophenyl group offers a site for further chemical modification, for instance, through cross-coupling reactions, making it a versatile intermediate in the synthesis of more complex molecules. While specific biological activities for **1-((4-Bromophenyl)sulfonyl)piperidine** are not extensively documented, related structures have shown potential as antimicrobial and anticancer agents.

Visualizations

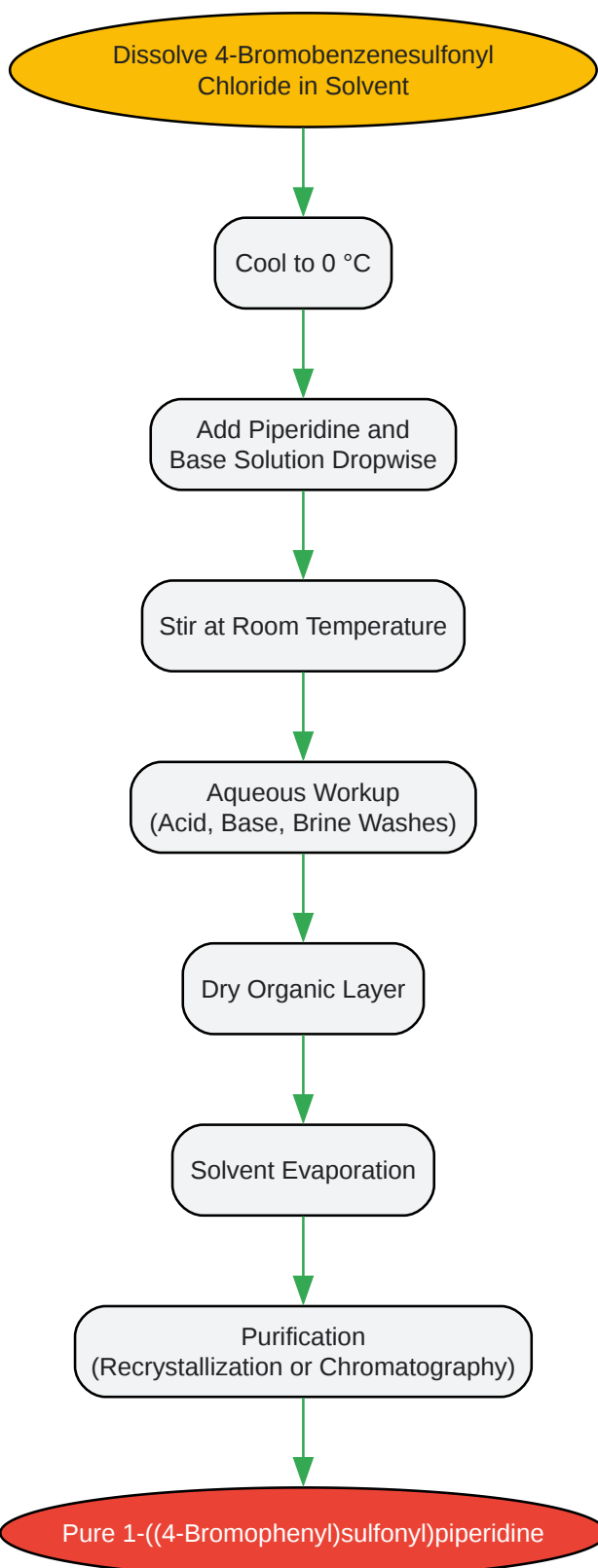
Synthetic Pathway



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Caption: Synthetic route to **1-((4-Bromophenyl)sulfonyl)piperidine**.

Experimental Workflow



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Caption: General experimental workflow for synthesis and purification.

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References

- 1. CAS 98-58-8: 4-Bromobenzenesulfonyl chloride | CymitQuimica [cymitquimica.com]
- 2. 4-Bromobenzenesulfonyl chloride Brosyl chloride [sigmaaldrich.com]
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